

# Elovl1-IN-3 stability and storage conditions

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## Compound of Interest

Compound Name: Elovl1-IN-3

Cat. No.: B10828881

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## Elovl1-IN-3 Technical Support Center

Welcome to the technical support center for **Elovl1-IN-3**. This guide provides detailed information on the stability, storage, and handling of **Elovl1-IN-3** to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store **Elovl1-IN-3** upon receipt?

For optimal stability, the storage conditions for **Elovl1-IN-3** depend on whether it is in solid form or dissolved in a solvent.

- Solid Form: The pure, solid form of **Elovl1-IN-3** should be stored at -20°C and is stable for up to 3 years.[\[1\]](#)
- In Solvent: If you have prepared a stock solution, it is recommended to store it at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Q2: What is the recommended solvent for preparing a stock solution of **Elovl1-IN-3**?

The recommended solvent for creating a high-concentration stock solution is Dimethyl Sulfoxide (DMSO). **Elovl1-IN-3** is soluble in DMSO up to 100 mg/mL (264.94 mM).[\[1\]](#)

- Handling Tip: It is noted that the product is hygroscopic, meaning it readily absorbs moisture from the air. For best results, use newly opened, anhydrous DMSO. To aid dissolution,

ultrasonic treatment may be necessary.<sup>[1]</sup>

Q3: My **Elovl1-IN-3** solution has precipitated after storage. What should I do?

Precipitation can occur if the solution is stored at a lower temperature than its solubility limit allows. If you observe precipitation, you can gently warm the solution and use sonication to help redissolve the compound.<sup>[1]</sup> To prevent this, ensure you are not storing the solution at a concentration that is too high for the storage temperature, especially if using aqueous buffers for working solutions.

Q4: Can I prepare aqueous working solutions from my DMSO stock? How stable will they be?

Yes, you can prepare aqueous working solutions by diluting your high-concentration DMSO stock. However, the stability of the compound in aqueous buffers is generally lower than in pure DMSO. It is highly recommended to prepare fresh aqueous solutions for each experiment and avoid long-term storage. If you must store them, keep them at 2-8°C for a very short period (a few hours) and protect them from light.

Q5: What is the mechanism of action for **Elovl1-IN-3**?

**Elovl1-IN-3** is a potent inhibitor of the Elongation of Very Long Chain Fatty Acids Protein 1 (ELOVL1). ELOVL1 is the key enzyme responsible for the final and rate-limiting step in the synthesis of saturated and monounsaturated very-long-chain fatty acids (VLCFAs), specifically the elongation of fatty acids to C26:0. By inhibiting this enzyme, **Elovl1-IN-3** serves as a tool for substrate reduction therapy research, particularly in the context of X-linked adrenoleukodystrophy (X-ALD), a disease characterized by the accumulation of VLCFAs.

## Data Summary Tables

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability Period
Pure (Solid)	-20°C	3 years
In Solvent (DMSO)	-80°C	6 months
In Solvent (DMSO)	-20°C	1 month

Table 2: Solubility Data

Solvent	Concentration	Notes
DMSO	100 mg/mL (264.94 mM)	Requires sonication; use newly opened DMSO as the compound is hygroscopic.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.62 mM)	Forms a clear solution for in vivo use.
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.62 mM)	Forms a clear solution for in vivo use.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.62 mM)	Forms a clear solution for in vivo use.

## Experimental Protocols

### Protocol: Preparation and Aliquoting of **Elovl1-IN-3** Stock Solution

This protocol describes the steps for preparing a stable, high-concentration stock solution of **Elovl1-IN-3** in DMSO.

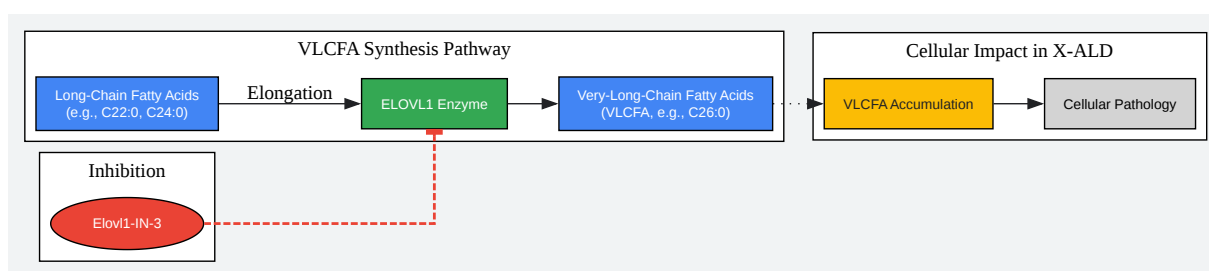
#### Materials:

- **Elovl1-IN-3** (solid powder)
- Anhydrous, high-purity DMSO
- Sterile, amber glass vials with Teflon-lined caps
- Calibrated analytical balance
- Ultrasonic water bath
- Sterile pipette tips

#### Procedure:

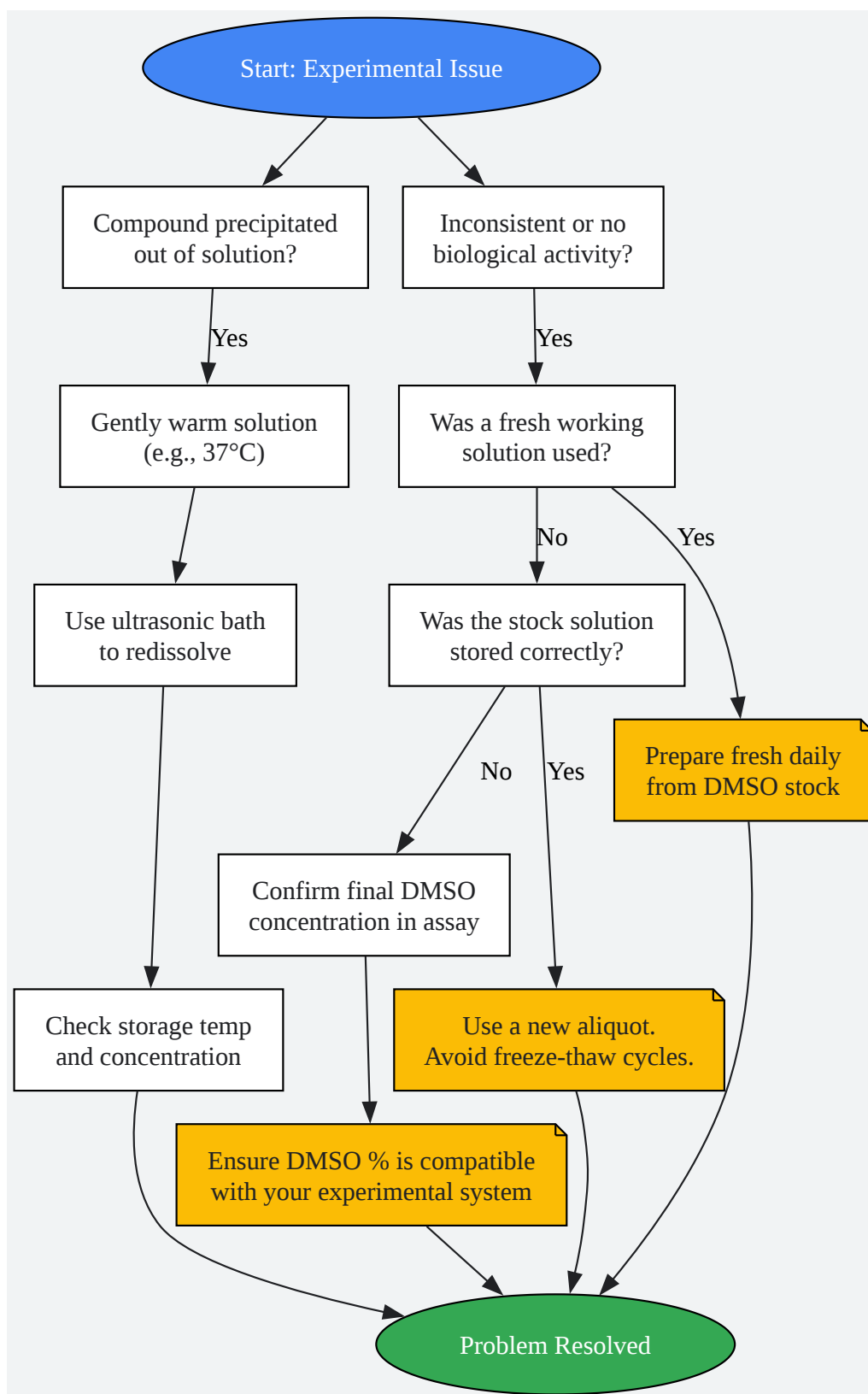
- **Equilibration:** Before opening, allow the vial of solid **Elov11-IN-3** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- **Weighing:** In a controlled environment (e.g., a weighing hood), carefully weigh the desired amount of **Elov11-IN-3** powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., 100 mg/mL).
- **Solubilization:** Tightly cap the vial and vortex briefly. If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minute intervals until the solution is clear. Gentle warming to 37°C can also aid dissolution.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, amber glass vials. This minimizes freeze-thaw cycles and exposure to air and moisture.
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for up to 6 months.

## Visual Guides



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Caption: Mechanism of **Elov11-IN-3** action on the VLCFA synthesis pathway.



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Caption: Troubleshooting guide for common **Elavl1-IN-3** stability issues.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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